

# A Comprehensive Technical Guide to the Solubility and Stability of HO-PEG16-OH

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## Compound of Interest

Compound Name: HO-PEG16-OH

Cat. No.: B1679191

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **HO-PEG16-OH**, a hydroxyl-terminated polyethylene glycol with 16 ethylene glycol units. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this versatile polymer in their work.

## Introduction

**HO-PEG16-OH**, with a molecular weight of approximately 723 g/mol, is a valuable bifunctional linker and excipient in various biomedical and pharmaceutical applications. Its hydrophilic nature, biocompatibility, and defined chain length make it a critical component in drug delivery systems, bioconjugation, and as a linker for PROTACs (Proteolysis Targeting Chimeras). A thorough understanding of its solubility and stability is paramount for formulation development, ensuring product efficacy, and maintaining shelf-life.

## Solubility of HO-PEG16-OH

Polyethylene glycols (PEGs) are well-known for their excellent solubility in aqueous and polar organic solvents. This is attributed to the ability of the ether oxygens in the polymer backbone to form hydrogen bonds with water and other protic solvents. While specific quantitative data for **HO-PEG16-OH** is not extensively published, data for PEG 600, a close structural analog in terms of molecular weight, provides valuable insights.

Table 1: Solubility Data for Low Molecular Weight Polyethylene Glycol (PEG 600 as a proxy for **HO-PEG16-OH**)

Solvent	Solubility	Notes
Water	Completely Soluble[1][2]	Aqueous solutions are stable at room temperature.[3] A 100 g/L solution of PEG 600 has a pH of 5-7.[4][5]
Ethanol	Soluble	Miscible in all proportions.
Acetone	Soluble	Readily dissolves.
Dimethyl Sulfoxide (DMSO)	Soluble	PEG is soluble in DMSO.
Dichloromethane	Soluble	A common solvent for PEG.
Benzene	Soluble	Soluble in aromatic hydrocarbons.
Diethyl Ether	Insoluble	Generally insoluble in non-polar solvents.
Hexane	Insoluble	Insoluble in aliphatic hydrocarbons.

## Stability of HO-PEG16-OH

The stability of **HO-PEG16-OH** is a critical factor in its handling, storage, and application. The primary degradation pathway for polyethylene glycols is thermo-oxidative degradation. Hydrolysis of the ether linkage is generally not a significant concern under normal conditions.

## Thermal Stability

Low molecular weight PEGs are relatively stable at ambient temperatures. However, they can undergo degradation at elevated temperatures.

Table 2: Thermal Stability Data for Low Molecular Weight Polyethylene Glycol (PEG 600)

Parameter	Value	Method
Onset of Thermal Degradation	~264-272 °C	Thermogravimetric Analysis (TGA)
Flash Point	260 °C	-
Ignition Temperature	>320 °C	DIN 51794

## Oxidative Stability

Oxidative degradation is the most common degradation pathway for PEGs. This process is often initiated by heat, light, or the presence of transition metal ions and can lead to chain scission, the formation of aldehydes, ketones, and carboxylic acids, which can, in turn, lower the pH of the solution.

Key factors influencing oxidative degradation include:

- **Temperature:** Higher temperatures significantly accelerate the rate of oxidation.
- **Oxygen:** The presence of oxygen is essential for oxidative degradation. Storing under an inert atmosphere (e.g., argon or nitrogen) can significantly improve stability.
- **Light:** Exposure to UV light can initiate radical formation and subsequent degradation.
- **Metal Ions:** Transition metal ions, such as iron and copper, can catalyze oxidative degradation.

## pH Stability

The ether linkages in the PEG backbone are generally stable to hydrolysis under neutral and mildly acidic or basic conditions. However, extreme pH conditions, especially at elevated temperatures, can promote degradation. The degradation products of oxidation, such as carboxylic acids, can lower the pH of unbuffered solutions, potentially accelerating further degradation.

## Experimental Protocols

The following sections provide detailed methodologies for assessing the solubility and stability of **HO-PEG16-OH**.

## Determination of Solubility (Adapted from ASTM D3132)

This protocol outlines a method for determining the qualitative and quantitative solubility of **HO-PEG16-OH** in various solvents.

Objective: To determine the solubility of **HO-PEG16-OH** in a range of solvents.

Materials:

- **HO-PEG16-OH**
- Selected solvents (e.g., water, ethanol, DMSO, dichloromethane, hexane)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Visual inspection chamber with a black and white background
- Spectrophotometer (for quantitative analysis)

Procedure:

- Qualitative Assessment: a. Prepare a series of test tubes, each containing 1 mL of a selected solvent. b. Add a small, pre-weighed amount of **HO-PEG16-OH** (e.g., 10 mg) to each tube. c. Vortex the tubes for 30 seconds. d. Visually inspect the solutions against a black and white background for any undissolved particles. e. If the solid dissolves completely, incrementally add more **HO-PEG16-OH** until saturation is reached or a desired concentration is achieved. f. Record the observations as "freely soluble," "soluble," "sparingly soluble," or "insoluble."
- Quantitative Assessment (Equilibrium Solubility Method): a. Add an excess amount of **HO-PEG16-OH** to a known volume of the solvent in a sealed vial. b. Place the vial in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). c. Agitate the

mixture for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours). d. After equilibration, allow the undissolved solute to settle. e. Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. f. Dilute the supernatant with a suitable solvent to a concentration within the linear range of a pre-established calibration curve. g. Analyze the concentration of **HO-PEG16-OH** in the diluted sample using a suitable analytical method (e.g., UV-Vis spectroscopy if a chromophore is present or derivatized, or a refractive index detector with HPLC). h. Calculate the solubility in g/L or mg/mL.

## Thermal Stability Assessment by Thermogravimetric Analysis (TGA) (Adapted from ISO 11358)

This protocol describes the use of TGA to determine the thermal stability of **HO-PEG16-OH**.

Objective: To determine the onset temperature of thermal decomposition of **HO-PEG16-OH**.

Materials:

- **HO-PEG16-OH**
- Thermogravimetric Analyzer (TGA)
- TGA sample pans (e.g., alumina, platinum)
- Inert gas (e.g., nitrogen, argon)

Procedure:

- Instrument Calibration: Calibrate the TGA instrument for temperature and mass according to the manufacturer's instructions.
- Sample Preparation: Accurately weigh 5-10 mg of **HO-PEG16-OH** into a TGA sample pan.
- TGA Measurement: a. Place the sample pan in the TGA furnace. b. Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to provide an inert atmosphere. c. Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a controlled heating rate (e.g., 10 °C/min). d. Continuously record the sample mass as a function of temperature.

- Data Analysis: a. Plot the percentage of initial mass versus temperature. b. Determine the onset temperature of decomposition, which is the temperature at which a significant mass loss begins. This can be determined by the intersection of the baseline with the tangent of the decomposition curve.

## Accelerated Stability Testing

This protocol outlines a method for assessing the stability of **HO-PEG16-OH** under accelerated conditions to predict its long-term stability.

Objective: To evaluate the stability of **HO-PEG16-OH** under elevated temperature and humidity conditions.

Materials:

- **HO-PEG16-OH**
- Stability chambers with controlled temperature and humidity
- Appropriate containers (e.g., glass vials with inert caps)
- Analytical instrumentation for assessing degradation (e.g., HPLC, GC, pH meter, Karl Fischer titrator)

Procedure:

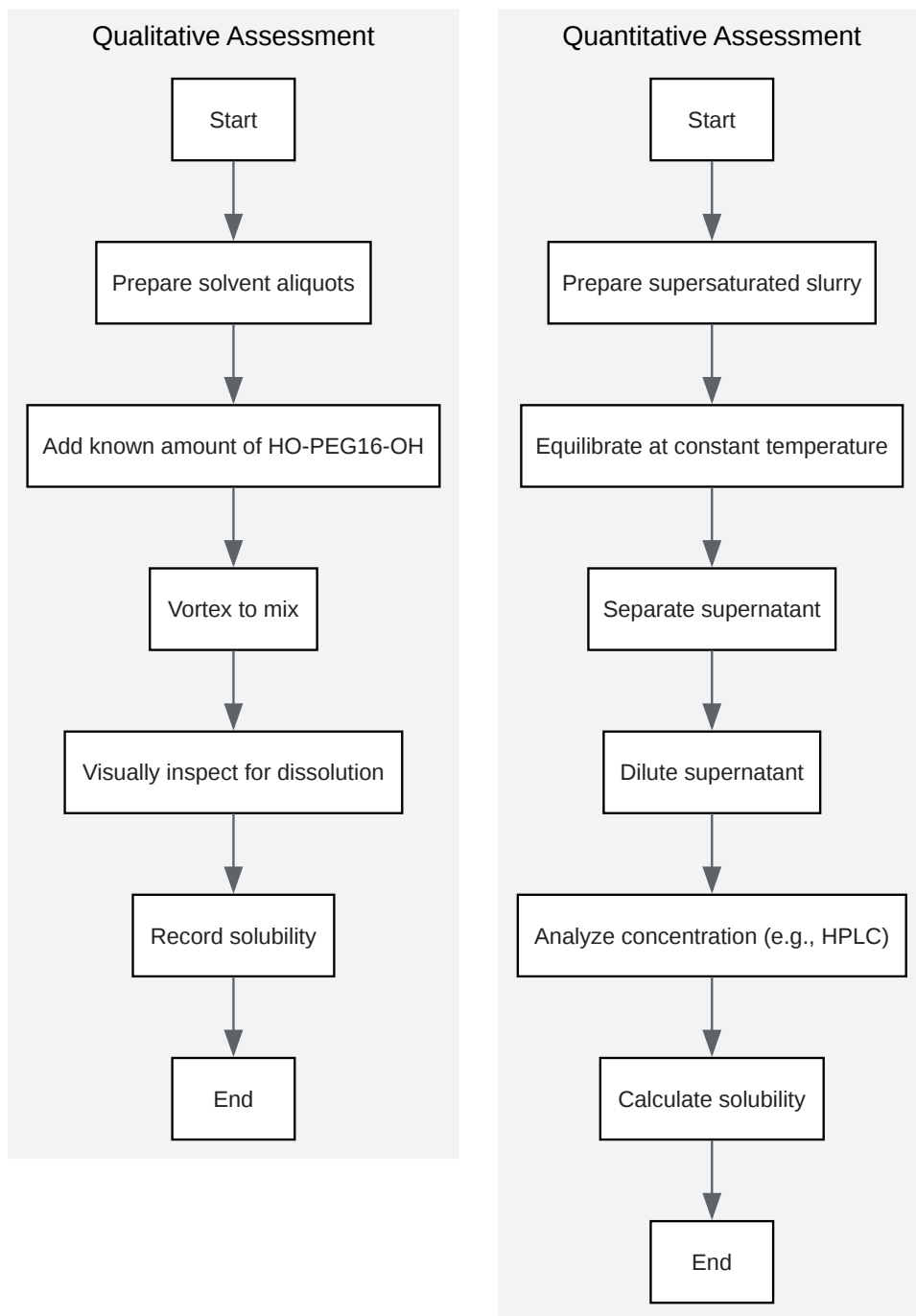
- Sample Preparation: Place known quantities of **HO-PEG16-OH** into multiple containers.
- Storage Conditions: Place the samples in stability chambers set to accelerated conditions. Common conditions include:
  - $40\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$
  - $25\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$  /  $60\% \text{ RH} \pm 5\% \text{ RH}$  (as a control)
- Time Points: Pull samples at predetermined time points (e.g., 0, 1, 3, and 6 months).

- Analysis: Analyze the samples at each time point for relevant stability-indicating parameters, which may include:
  - Appearance: Visual inspection for changes in color or physical state.
  - Assay: Quantification of the remaining **HO-PEG16-OH** using a validated analytical method (e.g., HPLC).
  - Degradation Products: Identification and quantification of any degradation products.
  - pH: Measurement of the pH of a solution prepared from the sample.
  - Water Content: Determination of water content by Karl Fischer titration.
- Data Evaluation: Analyze the data to determine the rate of degradation and to predict the shelf-life under normal storage conditions.

## Visualizations

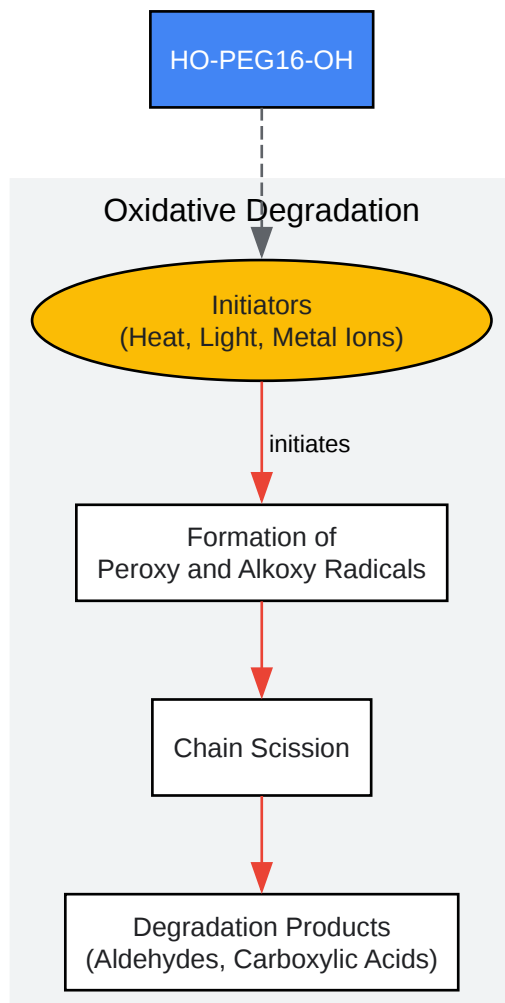
The following diagrams illustrate key workflows and concepts related to the analysis of **HO-PEG16-OH**.

## Workflow for Solubility Determination of HO-PEG16-OH





## Key Degradation Pathways for Polyethylene Glycol



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